

# 2-Methoxy-3-methyl-benzoquinone physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methoxy-3-methyl-  
[1,4]benzoquinone

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An In-depth Technical Guide to 2-Methoxy-3-methyl-benzoquinone

## Introduction

2-Methoxy-3-methyl-benzoquinone is a substituted p-benzoquinone derivative. Benzoquinones and their derivatives are an important class of organic compounds that are found in a wide range of biologically active natural products.<sup>[1]</sup> They serve as crucial building blocks in the synthesis of various natural products and pharmacologically active molecules.<sup>[1]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of 2-Methoxy-3-methyl-benzoquinone, detailed experimental protocols for its synthesis, and an exploration of its potential biological activities and related signaling pathways.

## Physical and Chemical Properties

The physical and chemical properties of 2-Methoxy-3-methyl-benzoquinone are summarized in the table below. It is important to distinguish this compound from its isomers, such as 2-Methoxy-5-methyl-1,4-benzoquinone, as their properties may differ.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	[2]
Molecular Weight	152.15 g/mol	[3]
CAS Number	2207-57-0	[4]
Appearance	Not explicitly stated for this isomer, but related compounds are yellow to orange crystalline solids.	[5]
Melting Point	Data not available for this specific isomer. The related 2-methoxy-5-methyl-1,4-benzoquinone has a melting point of 170-172 °C (decomp). [6] The related 2,3-dimethoxy-5-methyl-p-benzoquinone has a melting point of 58-60 °C.[5] [7]	
Boiling Point	Data not available for this specific isomer. The related 2,3-dimethoxy-5-methyl-1,4-benzoquinone has a boiling point of 331.4 °C at 760 mmHg.[5]	
Solubility	Data not available for this specific isomer. The related 2,3-dimethoxy-5-methyl-p-benzoquinone is moderately soluble in organic solvents.[5]	
IUPAC Name	2-methoxy-3-methylcyclohexa-2,5-diene-1,4-dione	

## Experimental Protocols

A significant development in the synthesis of 2-Methoxy-3-methyl-[3][8]benzoquinone is a high-yielding, environmentally friendly "telescoped" process. This method provides a greener alternative to traditional methods that use oxidants like sodium dichromate ( $\text{Na}_2\text{Cr}_2\text{O}_7$ ).[1][8]

## Efficient and Green Telescoped Synthesis

This single-pot process involves three main steps and achieves a yield of 95%.[1]

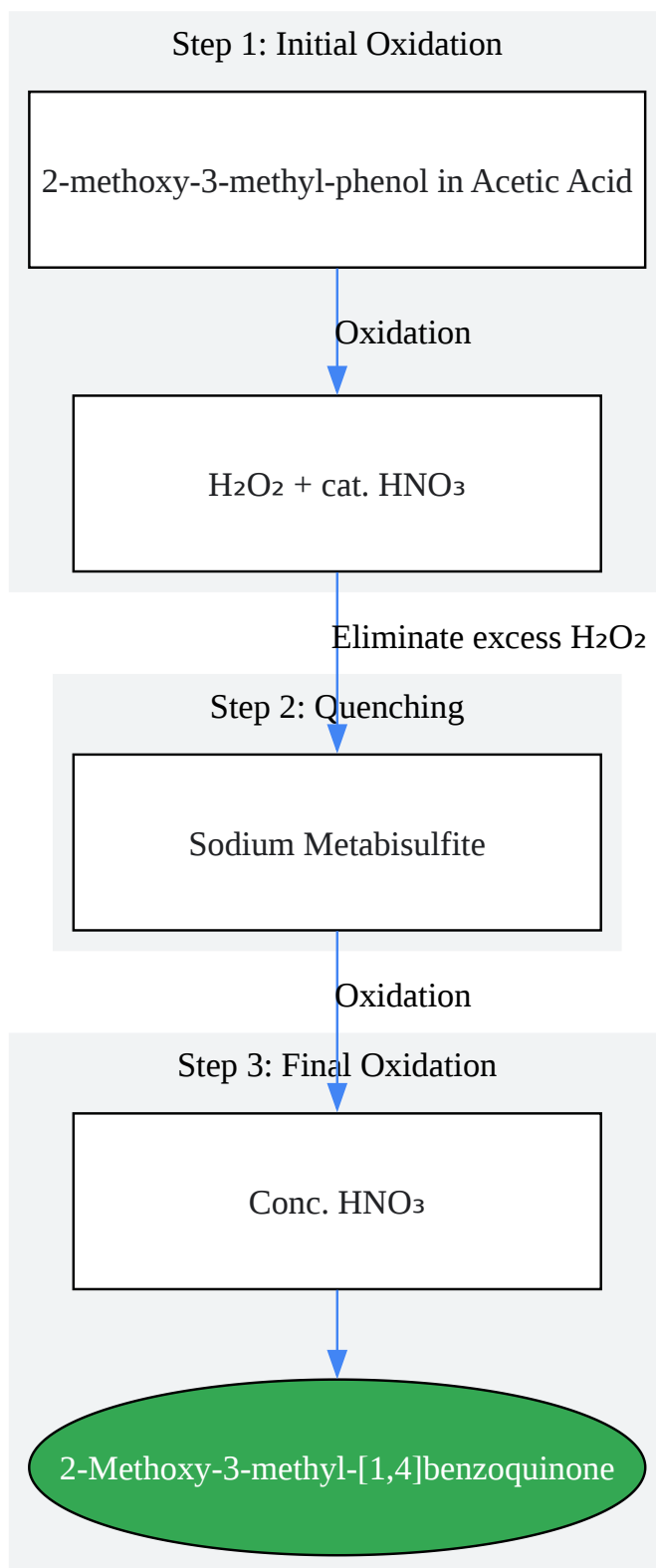
Starting Material: 2-methoxy-3-methyl-phenol

Reagents and Solvents:

- Acetic acid ( $\text{CH}_3\text{COOH}$ ) as the reaction medium.[1][8]
- Hydrogen peroxide ( $\text{H}_2\text{O}_2$ ) and Nitric acid ( $\text{HNO}_3$ ) as oxidants.[1][8]
- Sodium metabisulfite to eliminate excess oxidant.[1]

Protocol:

- Step 1: Initial Oxidation: The synthesis begins with the oxidation of the starting material using hydrogen peroxide in the presence of a Brønsted acid catalyst, such as nitric acid.[1]
- Step 2: Quenching Excess Oxidant: After the initial oxidation, sodium metabisulfite is added to the reaction mixture to eliminate any remaining hydrogen peroxide.[1]
- Step 3: Final Oxidation: Concentrated nitric acid is then used for the final oxidation step to yield 2-Methoxy-3-methyl-[3][8]benzoquinone.[1]



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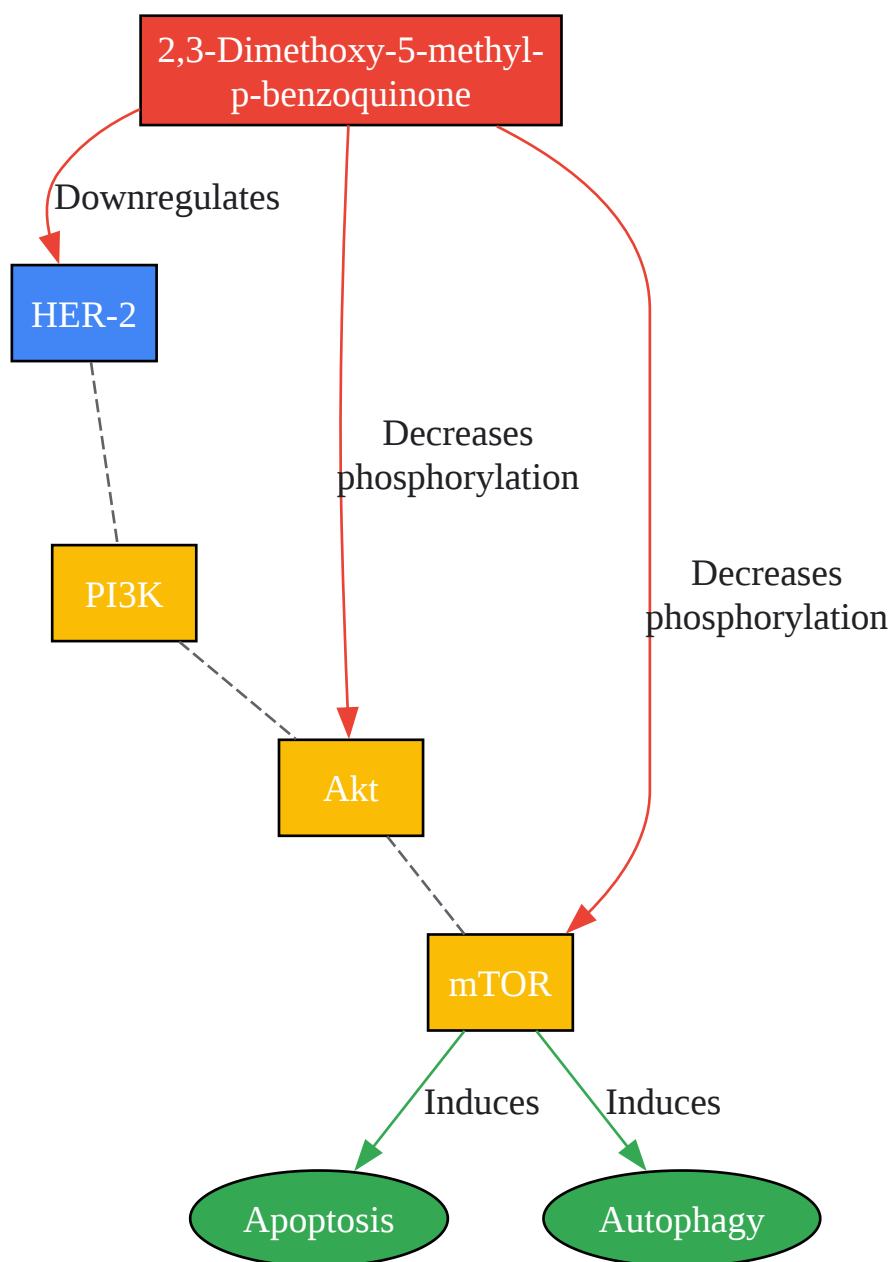
Telescoped synthesis of 2-Methoxy-3-methyl-[3][8]benzoquinone.

## Biological Activity and Signaling Pathways

While specific biological activities for 2-Methoxy-3-methyl-benzoquinone are not extensively detailed in the provided search results, related benzoquinone derivatives have demonstrated significant biological effects, including roles as semiochemicals in insect and millipede communication.<sup>[9]</sup><sup>[10]</sup>

Furthermore, the closely related compound, 2,3-Dimethoxy-5-methyl-p-benzoquinone (also known as Coenzyme Q<sub>0</sub>), has been shown to have antitumor properties. It inhibits the growth of human ovarian carcinoma cells by inducing apoptosis and autophagy.<sup>[11]</sup> This is achieved through the downregulation of the proto-oncogene HER-2 and a decrease in the protein levels of phosphorylated AKT and mTOR.<sup>[11]</sup>

The PI3K/Akt/mTOR pathway is a crucial signaling cascade that regulates cell growth, proliferation, and survival. Its dysregulation is often implicated in cancer. The ability of a benzoquinone derivative to inhibit this pathway highlights a potential mechanism of action for this class of compounds in cancer therapy.



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Proposed signaling pathway for a related benzoquinone derivative.

## Conclusion

2-Methoxy-3-methyl-benzoquinone is a compound of interest with potential applications stemming from its chemical nature as a substituted benzoquinone. While specific data on its physical properties and biological activities are limited in readily available literature, the development of green and efficient synthetic methods paves the way for further investigation.

The known biological activities of structurally similar compounds, particularly in the context of cell signaling and cancer research, suggest that 2-Methoxy-3-methyl-benzoquinone and its derivatives are promising candidates for future drug discovery and development efforts. Further research is warranted to fully elucidate the physical, chemical, and biological profile of this specific isomer.

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- To cite this document: BenchChem. [2-Methoxy-3-methyl-benzoquinone physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1254543#2-methoxy-3-methyl-benzoquinone-physical-and-chemical-properties>]

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